



AG-636 In Vitro Assay Protocols: A Comprehensive Guide for Preclinical Evaluation

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Compound of Interest		
Compound Name:	AG-636	
Cat. No.:	B8144544	Get Quote

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This application note provides detailed protocols for the in vitro evaluation of **AG-636**, a novel, orally available inhibitor of dihydroorotate dehydrogenase (DHODH). **AG-636** targets the de novo pyrimidine synthesis pathway, a critical metabolic route for the proliferation of hematologic malignancies. These protocols are intended for researchers, scientists, and drug development professionals engaged in the preclinical assessment of **AG-636** and other DHODH inhibitors.

Mechanism of Action

AG-636 specifically inhibits DHODH, the fourth enzyme in the de novo pyrimidine biosynthesis pathway.[1] This enzyme catalyzes the oxidation of dihydroorotate (DHO) to orotate, a key step in the synthesis of uridine monophosphate (UMP), a precursor for all pyrimidine nucleotides.[1] By blocking this step, **AG-636** depletes the intracellular pool of pyrimidines, which are essential for DNA and RNA synthesis. This leads to the inhibition of cell proliferation, induction of apoptosis, and cell differentiation in susceptible cancer cells.[1] Notably, hematologic cancer cell lines have shown a particular sensitivity to **AG-636**.[2]

Signaling Pathway

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References

- 1. CellTiter-Glo® Luminescent Cell Viability Assay Protocol [promega.com]
- 2. 4.9. Cell Glo Viability Assay CellTiter-Glo® Assay [bio-protocol.org]
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